

physicochemical properties of 1-Fluoro-4-(trifluoromethylsulfinyl)benzene

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Compound of Interest

Compound Name: 1-Fluoro-4-(trifluoromethylsulfinyl)benzene

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An In-depth Technical Guide to the Physicochemical Properties of **1-Fluoro-4-(trifluoromethylsulfinyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Key Fluorinated Building Block

1-Fluoro-4-(trifluoromethylsulfinyl)benzene is an aromatic organofluorine compound featuring a distinctive combination of functional groups: a fluorine atom, a trifluoromethyl group, and a sulfoxide linker. This unique arrangement imparts a set of physicochemical properties that make it a molecule of significant interest in medicinal chemistry and materials science. The trifluoromethylsulfinyl (-SOCF₃) group, in particular, is recognized as a bioisostere for other functional groups and can modulate properties like lipophilicity, metabolic stability, and electron density, making it a valuable moiety in the design of novel bioactive compounds.^[1]

This guide provides a comprehensive overview of the core physicochemical properties of **1-Fluoro-4-(trifluoromethylsulfinyl)benzene**, offering insights into its structural, spectroscopic, and chemical characteristics. We will delve into the analytical methodologies for its characterization and provide a framework for understanding its behavior in a research and development context.

Molecular Identity and Structure

The foundational step in characterizing any chemical entity is to establish its molecular identity.

1-Fluoro-4-(trifluoromethylsulfinyl)benzene is defined by its specific arrangement of atoms and bonds, which dictates its subsequent properties.

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References

- 1. researchgate.net [researchgate.net]
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